

4-Amino-3-nitrophenol: A Technical Guide to its Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: 4-Amino-3-nitrophenol

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Amino-3-nitrophenol is a key chemical intermediate with significant applications in the pharmaceutical and dye industries. This technical guide provides a comprehensive overview of its synthesis, physicochemical properties, and notable applications, with a focus on its role in drug development. Detailed experimental protocols for its preparation are outlined, and quantitative data are presented in a structured format for clarity. This document also includes visualizations of the synthetic pathway and its application in the synthesis of a Factor Xa inhibitor to facilitate a deeper understanding of its chemical significance.

Introduction

4-Amino-3-nitrophenol, with the CAS number 610-81-1, is an aromatic organic compound characterized by the presence of amino, nitro, and hydroxyl functional groups attached to a benzene ring.^[1] Its unique chemical structure makes it a versatile precursor for the synthesis of a variety of more complex molecules. While the specific historical details of its initial discovery are not well-documented, its emergence is intrinsically linked to the advancements in nitroaromatic chemistry and the development of synthetic dyes in the late 19th and early 20th centuries. Today, it is recognized as a crucial building block in the production of pharmaceuticals and as a component in hair dye formulations.^{[2][3]}

Physicochemical Properties

A summary of the key physicochemical properties of **4-Amino-3-nitrophenol** is provided in the table below. This data is essential for its handling, characterization, and application in synthetic chemistry.

Property	Value	Reference
Molecular Formula	C ₆ H ₆ N ₂ O ₃	[4][5][6]
Molecular Weight	154.12 g/mol	[4][5][6]
Appearance	Yellow to brown-red crystalline powder	[1]
Melting Point	150-154 °C	[4][5][7]
Solubility	Sparingly soluble in water	[1]
CAS Number	610-81-1	[4][5]

Synthesis of 4-Amino-3-nitrophenol

The most common and well-documented method for the synthesis of **4-Amino-3-nitrophenol** starts from p-aminophenol and involves a three-step process: acetylation, nitration, and hydrolysis.

Synthetic Pathway Overview

The overall synthetic scheme is a multi-step process designed to introduce a nitro group ortho to the amino group while the para-hydroxyl group is protected.



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Caption: Synthesis pathway of **4-Amino-3-nitrophenol** from p-aminophenol.

Detailed Experimental Protocols

The following protocols are based on established laboratory procedures for the synthesis of **4-Amino-3-nitrophenol**.

Step 1: Acetylation of p-Aminophenol

- Objective: To protect the amino group of p-aminophenol by acetylation to form p-acetamidophenol.
- Procedure:
 - In a suitable reaction vessel, combine p-aminophenol with acetic anhydride.
 - The molar ratio of p-aminophenol to acetic anhydride is typically 1:2.0 to 1:3.0.
 - Heat the mixture to reflux. The acetic acid generated and any excess acetic anhydride can act as the solvent.
 - After the reaction is complete (typically monitored by TLC), the reaction mixture is cooled.

Step 2: Nitration of p-Acetamidophenol

- Objective: To introduce a nitro group at the position ortho to the acetylamino group.
- Procedure:
 - Cool the reaction mixture from the previous step to a controlled temperature, typically around 25 °C.
 - Slowly add a nitrating agent, such as a mixture of nitric acid and sulfuric acid, while maintaining the low temperature to control the exothermic reaction.
 - After the addition is complete, continue stirring for a specified period to ensure complete nitration.
 - The product, 4-acetamido-3-nitrophenol, may precipitate from the reaction mixture.

Step 3: Hydrolysis of 4-Acetamido-3-nitrophenol

- Objective: To deprotect the amino group by hydrolyzing the acetamido group to yield **4-Amino-3-nitrophenol**.
- Procedure:
 - Isolate the 4-acetamido-3-nitrophenol from the previous step.
 - Suspend or dissolve the intermediate in an aqueous solution of a strong base, such as sodium hydroxide.
 - Heat the mixture to facilitate the hydrolysis. The reaction progress can be monitored by TLC.
 - After completion, cool the reaction mixture and neutralize it with an acid (e.g., hydrochloric acid) to a pH of 3-4 to precipitate the final product, **4-Amino-3-nitrophenol**.
 - The precipitated solid is then collected by filtration, washed with water, and dried.

Quantitative Data

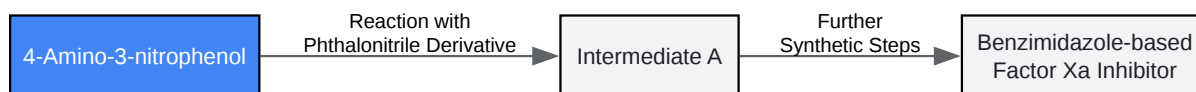
Step	Product	Yield	Melting Point (°C)	Reference
1 & 2	4-Acetamido-3-nitrophenol	~74%	146-148	
3	4-Amino-3-nitrophenol	~94%	149-151	

Applications in Drug Development

4-Amino-3-nitrophenol serves as a valuable intermediate in the synthesis of various pharmaceutical compounds. One notable application is in the preparation of benzimidazole-based inhibitors of Factor Xa, a key enzyme in the coagulation cascade.

Synthesis of a Factor Xa Inhibitor Intermediate

The amino and hydroxyl groups of **4-Amino-3-nitrophenol** allow for further chemical modifications to build more complex molecular architectures.



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Caption: Use of **4-Amino-3-nitrophenol** in the synthesis of a Factor Xa inhibitor.

This application highlights the importance of **4-Amino-3-nitrophenol** in medicinal chemistry, providing a scaffold that can be elaborated to target specific biological pathways.[8]

Other Applications

Beyond its role in pharmaceuticals, **4-Amino-3-nitrophenol** is widely used in the dye industry. It is a key component in many hair dye formulations, where it acts as a colorant.[3][9] The compound's ability to undergo further chemical reactions allows for the creation of a diverse palette of colors.

Safety and Handling

4-Amino-3-nitrophenol is classified as harmful if swallowed and may cause skin and eye irritation.[4] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the Material Safety Data Sheet (MSDS).

Conclusion

4-Amino-3-nitrophenol is a fundamentally important chemical intermediate with a well-established synthetic route and significant industrial applications. Its utility in the synthesis of pharmaceuticals, particularly in the development of anticoagulants, underscores its relevance to drug development professionals. The detailed synthetic protocols and quantitative data provided in this guide offer a practical resource for researchers and scientists working with this versatile compound. Further research into new applications of **4-Amino-3-nitrophenol** and its derivatives continues to be an active area of chemical science.

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